

A Technical Guide to the Commercial Availability and Purity of 4-Iodopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Iodopyridine**

Cat. No.: **B057791**

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Abstract

4-Iodopyridine is a pivotal heterocyclic building block in the synthesis of a wide array of pharmaceutical and agrochemical compounds. Its utility in cross-coupling reactions and as a precursor for various pyridine derivatives underscores the importance of sourcing high-purity material. This technical guide provides a comprehensive overview of the commercial availability of **4-iodopyridine**, detailing suppliers, typical purity grades, and associated analytical methodologies for purity verification. Detailed experimental protocols for purity determination by Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, alongside a standardized recrystallization procedure for purification, are presented to assist researchers in ensuring the quality and consistency of this critical reagent.

Commercial Availability

4-Iodopyridine is readily available from a multitude of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered in various purity grades, with prices fluctuating based on the supplier, purity level, and quantity purchased.

Major Suppliers and Purity Grades

A survey of the market reveals several key suppliers offering **4-iodopyridine**. The most common purity grades available are 96%, 98%, and $\geq 98\%$ (typically determined by GC). For

applications demanding the highest purity, some suppliers may offer grades exceeding 99%. It is crucial for researchers to consult the Certificate of Analysis (CoA) for lot-specific purity data.

Table 1: Commercial Availability and Purity of **4-Iodopyridine**

Supplier	CAS Number	Stated Purity	Analysis Method
Sigma-Aldrich	15854-87-2	96%	-
Thermo Scientific Chemicals	15854-87-2	96%	GC
TCI America	15854-87-2	>98.0%	GC
GFS Chemicals	15854-87-2	98%	GC-FID
Chem-Impex	15854-87-2	≥ 98%	GC
BLD Pharm	15854-87-2	98%	HPLC, NMR
Santa Cruz Biotechnology	15854-87-2	-	-
Dideu Industries Group Limited	15854-87-2	99.00%	-

Note: The absence of a specified analysis method does not imply a lack of quality control; researchers should always request a CoA for detailed information.

Pricing and Lead Times

The price of **4-iodopyridine** can vary significantly. As of late 2025, prices for research quantities (1-25 grams) typically range from approximately \$4 to \$15 per gram, with higher purity grades commanding a premium. Bulk quantities are available at a reduced cost per gram. Lead times are generally short for common grades and quantities, with most major suppliers offering next-day or two-day shipping. For large or high-purity orders, lead times may be longer, and it is advisable to inquire directly with the supplier.

Purity and Impurity Profile

The purity of **4-iodopyridine** is critical for its successful application in synthesis, as impurities can lead to side reactions, reduced yields, and complications in product purification. Common impurities may include residual starting materials from its synthesis, such as 4-aminopyridine or pyridine, as well as byproducts of the iodination reaction. Halogen exchange products, where the iodo group is replaced by another halogen, can also be present.[\[1\]](#)

Experimental Protocols

To ensure the quality of **4-iodopyridine** for sensitive applications, in-house purity verification is often necessary. The following sections provide detailed protocols for the purification and analysis of this compound.

Purification by Recrystallization

Recrystallization is an effective method for purifying solid organic compounds. The selection of an appropriate solvent is crucial for successful recrystallization. For pyridine derivatives, a solvent system that provides good solubility at elevated temperatures and poor solubility at lower temperatures is ideal.[\[2\]](#) A mixture of ethyl acetate and hexanes has been found to be effective for many pyridine-containing molecules.

Protocol for Recrystallization of **4-Iodopyridine**:

- **Solvent Selection:** In a small test tube, dissolve a small amount of crude **4-iodopyridine** in a minimal amount of hot ethyl acetate. If the compound is readily soluble, ethyl acetate alone may not be a suitable recrystallization solvent. Add hexanes dropwise to the hot solution until a slight turbidity persists. If the turbidity disappears upon gentle heating, this solvent combination is suitable.
- **Dissolution:** In an Erlenmeyer flask, add the crude **4-iodopyridine**. Add a minimal amount of hot ethyl acetate to dissolve the solid completely. Gentle heating on a hot plate may be required.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and heat the solution for a few minutes.
- **Hot Filtration:** If charcoal was used or if insoluble impurities are present, perform a hot gravity filtration through a fluted filter paper into a clean, pre-warmed Erlenmeyer flask.

- Crystallization: Add hot hexanes to the filtrate until the solution becomes slightly cloudy. Cover the flask and allow it to cool slowly to room temperature. Subsequently, place the flask in an ice bath to maximize crystal formation.
- Isolation and Drying: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold hexanes. Dry the purified crystals under vacuum.



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Caption: Recrystallization workflow for **4-iodopyridine**.

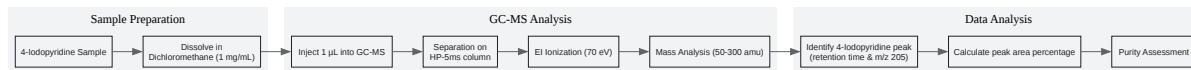
Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of volatile and semi-volatile compounds like **4-iodopyridine**. It provides both qualitative and quantitative information about the components of a sample.

Protocol for GC-MS Analysis of **4-Iodopyridine**:

- Sample Preparation: Prepare a 1 mg/mL stock solution of **4-iodopyridine** in a suitable solvent such as dichloromethane or ethyl acetate.
- Instrumentation:
 - Gas Chromatograph: Equipped with a split/splitless injector and a suitable capillary column (e.g., HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness).
 - Mass Spectrometer: A quadrupole or ion trap mass spectrometer capable of electron ionization (EI).

- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Injection Volume: 1 μ L
 - Split Ratio: 50:1
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: 50-300 amu.
- Data Analysis: Identify the **4-iodopyridine** peak based on its retention time and mass spectrum (molecular ion at m/z 205). Calculate the purity by determining the peak area percentage of **4-iodopyridine** relative to the total area of all detected peaks.



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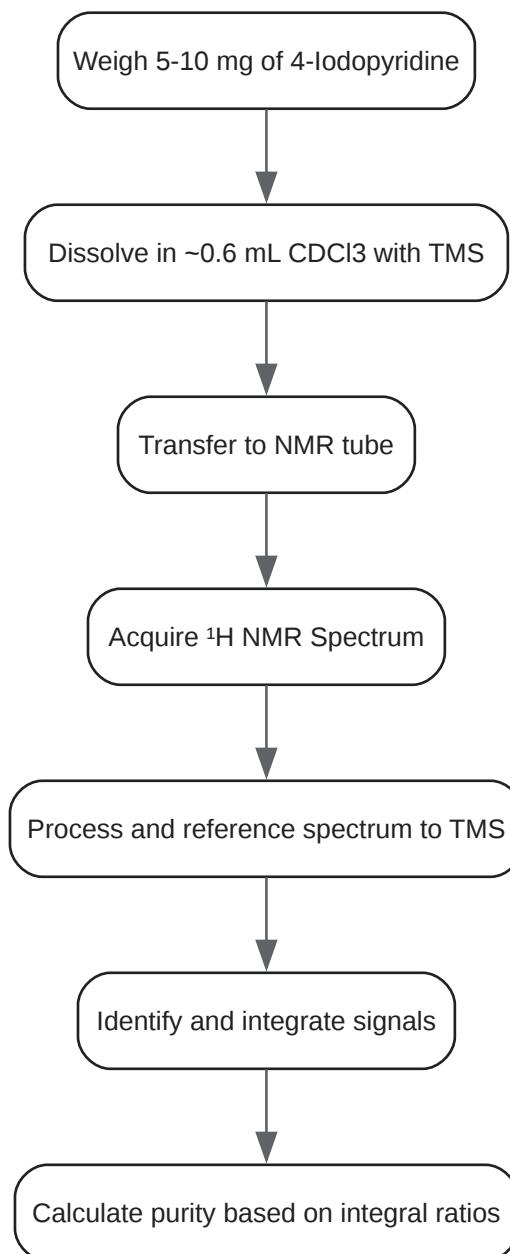
Caption: GC-MS analysis workflow for **4-iodopyridine** purity.

Purity Analysis by ^1H NMR Spectroscopy

^1H NMR spectroscopy is an invaluable tool for confirming the structure and assessing the purity of organic molecules. The spectrum of pure **4-iodopyridine** should exhibit two distinct signals in the aromatic region.

Protocol for ^1H NMR Analysis of **4-Iodopyridine**:

- Sample Preparation: Accurately weigh 5-10 mg of **4-iodopyridine** and dissolve it in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry NMR tube.^[3] Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: A standard NMR spectrometer with a proton frequency of 300 MHz or higher.
- Data Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Ensure a sufficient number of scans to obtain a good signal-to-noise ratio.
- Data Analysis:
 - Reference the spectrum to the TMS signal at 0 ppm.
 - The expected ^1H NMR spectrum of **4-iodopyridine** in CDCl_3 will show two sets of doublets in the aromatic region. The protons at the 2 and 6 positions will appear as one doublet, and the protons at the 3 and 5 positions will appear as another.
 - Integrate the signals corresponding to the **4-iodopyridine** protons and any impurity signals.
 - Calculate the purity by comparing the integral of the **4-iodopyridine** signals to the integrals of the impurity signals.

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- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability and Purity of 4-Iodopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057791#commercial-availability-and-purity-of-4-iodopyridine]

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